

Personal Protective Equipment (PPE) for Handling Atomoxetine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atomoxetine

Cat. No.: B1665822

[Get Quote](#)

A comprehensive PPE strategy is mandatory when working with **Atomoxetine** due to its hazardous properties, including being harmful if swallowed, causing serious eye damage, and potentially causing organ damage through prolonged exposure.^{[1][2][3]} The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing and Preparing Solutions (in a fume hood)	Safety glasses with side-shields or chemical safety goggles. [1][4]	Chemical-resistant nitrile gloves; double-gloving is recommended.	Not required if handled within a certified chemical fume hood.	Laboratory coat.
Handling Solutions (outside a fume hood)	Chemical safety goggles or a face shield if there is a splash potential.	Chemical-resistant nitrile gloves.	In a well-ventilated area. If ventilation is inadequate or if the occupational exposure level (OEL) is anticipated to be exceeded, a NIOSH-approved respirator is required.	Laboratory coat or other protective clothing.
Cleaning Spills	Chemical safety goggles and/or face shield.	Impermeable, chemical-resistant gloves.	For large spills, a chemical cartridge-type respirator may be required. For most activities, an N-95 or N-100 mask is sufficient.	Impermeable body covering or chemical-resistant apron.

Operational Plan: Safe Handling Procedures

Engineering controls should be the primary method for controlling workplace exposure. Always handle **Atomoxetine** within a designated area, following strict protocols to prevent contamination and accidental exposure.

1. Engineering Controls and Preparation:

- Ventilation: Always handle solid **Atomoxetine** and prepare solutions in a certified chemical fume hood, ventilated enclosure, or a down-draft booth. Open handling is not recommended.
- Designated Area: Establish a designated area for handling **Atomoxetine** to prevent cross-contamination.

2. Handling the Compound:

- Avoid Dust and Aerosols: Prevent the formation of dust and aerosols during handling.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where **Atomoxetine** is handled or stored.
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing. If capsules are opened or broken, avoid touching the contents and wash hands immediately if contact occurs.

3. Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.
- Security: Store in a locked cabinet or area to restrict access.

4. Spill Management:

- Evacuate: In the event of a large spill, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.
- Containment: Prevent the spill from entering drains or water courses.
- Small Spills (Solid): Do not sweep. Gently cover the spill with an inert absorbent material like vermiculite or sand. If a vacuum is available, use one with an appropriate dust collection filter. If not, lightly mist the material with water to prevent dust from becoming airborne and then clean with a mop or wet wipe.

- Cleanup: Collect all contaminated materials into a sealed, clearly labeled container for hazardous waste disposal.

Disposal Plan

All waste containing **Atomoxetine** must be treated as hazardous waste and disposed of according to all applicable local, regional, and national regulations.

1. Waste Collection:

- Collect all solid and liquid waste, including contaminated PPE and cleaning materials, in compatible, sealed containers.
- Clearly label the containers as "Hazardous Waste" and include the chemical name "**Atomoxetine**."

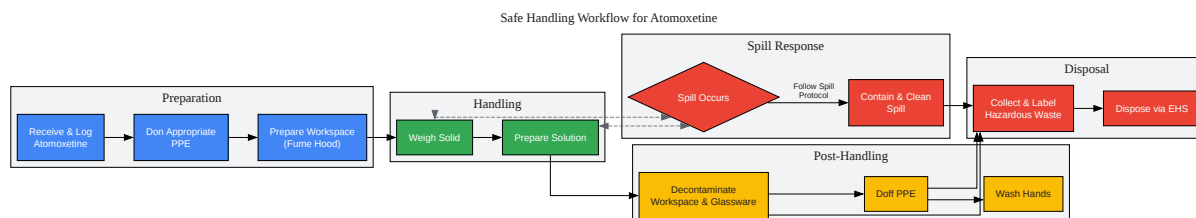
2. Disposal Procedure:

- Do Not Discard in General Trash or Drains: Avoid discharging any **Atomoxetine** waste into drains, water courses, or onto the ground.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company or your institution's EHS department.
- Household Medication Disposal: For unused prescription medication outside of a lab setting, the FDA recommends using drug take-back programs. If unavailable, the medication can be mixed with an undesirable substance (like dirt or cat litter), sealed in a container, and placed in the household trash.

Experimental Protocols

The information presented here is derived from Safety Data Sheets (SDS) and general laboratory safety guidelines. These sources provide procedures for safe handling and risk mitigation but do not contain specific, detailed methodologies for research experiments involving **Atomoxetine**. Researchers must develop their own experimental protocols incorporating these mandatory safety measures.

Visual Workflow for Handling Atomoxetine



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ehs.lilly.com [ehs.lilly.com]
- 2. camberpharma.com [camberpharma.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal Protective Equipment (PPE) for Handling Atomoxetine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1665822#personal-protective-equipment-for-handling-atomoxetine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com